

Application Notes and Protocols for AGI-12026

In Vitro Assays

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Compound of Interest

Compound Name: AGI-12026

Cat. No.: B15574180

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Introduction

AGI-12026 is a potent and selective, brain-penetrant dual inhibitor of mutant isocitrate dehydrogenase 1 (IDH1) and 2 (IDH2) enzymes.[1] Mutations in IDH1 and IDH2 are frequently observed in various cancers, including glioma, acute myeloid leukemia (AML), and chondrosarcoma.[2] These mutations confer a neomorphic enzymatic activity, leading to the conversion of α -ketoglutarate (α -KG) to the oncometabolite D-2-hydroxyglutarate (2-HG).[2] The accumulation of 2-HG disrupts normal cellular metabolism and epigenetic regulation, contributing to oncogenesis.[2][3] **AGI-12026** acts as an allosteric inhibitor, targeting the dimer interface of the mutant IDH enzymes and blocking the production of 2-HG.[1] These application notes provide detailed protocols for in vitro biochemical and cell-based assays to characterize the activity of **AGI-12026** and similar compounds.

Data Presentation

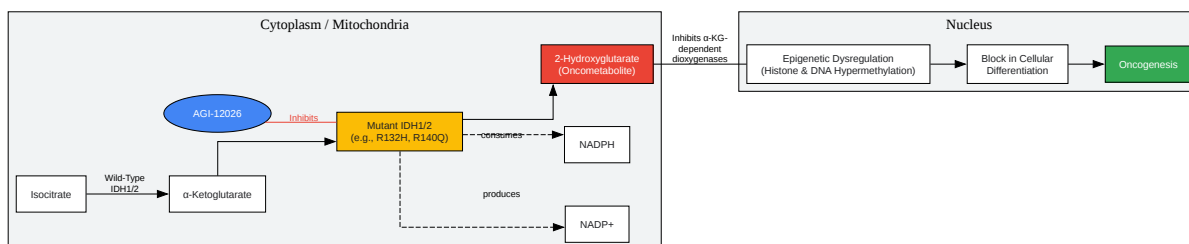
Table 1: Biochemical Potency of AGI-12026 and Related Compounds

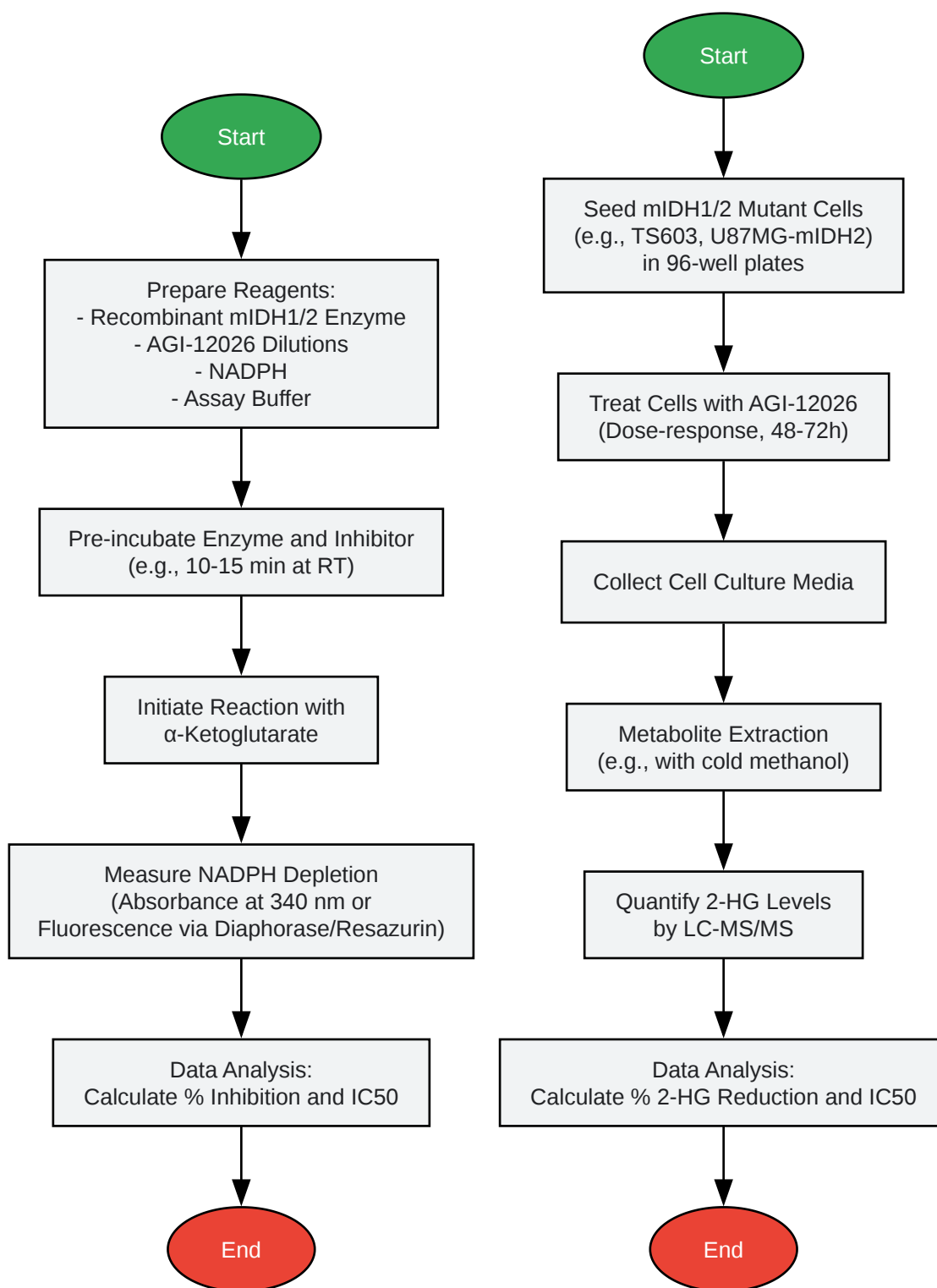
Compound	Target Enzyme	Assay Type	IC50 (nM)	Reference
AGI-12026	IDH2 R140Q (homodimer)	Biochemical (NADPH consumption)	19	[1]
AGI-5198	IDH1 R132H	Biochemical	70	[4]
AG-881 (Vorasidenib)	mIDH1/WT heterodimer	Biochemical	6 - 34 (range for various mutations)	[4] [5] [6]
AG-881 (Vorasidenib)	mIDH2 R140Q/WT heterodimer	Biochemical	118	[4]
AG-881 (Vorasidenib)	mIDH2 R172K/WT heterodimer	Biochemical	32	[4]

Table 2: Cellular Activity of AGI-12026 and Related Compounds

Compound	Cell Line	Mutant IDH	Assay Type	IC50 (nM)	Reference
AGI-12026 related compounds	U87MG	IDH2 R140Q (overexpressed)	2-HG Inhibition (LC-MS)	11	[4]
AGI-5198	TS603	IDH1 R132H (endogenous)	2-HG Inhibition (LC-MS)	70	[4]
AG-881 (Vorasidenib)	U87MG	IDH1 R132H (engineered)	2-HG Inhibition (D2HGDH assay)	40	
AG-881 (Vorasidenib)	THP-1	IDH1 R132H (engineered)	2-HG Inhibition (D2HGDH assay)	50	

Mandatory Visualizations





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